

Best practices for long-term storage of Vidofludimus stock solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vidofludimus

Cat. No.: B1631139

[Get Quote](#)

Technical Support Center: Vidofludimus Stock Solutions

This technical support center provides guidance on the best practices for the long-term storage of **Vidofludimus** stock solutions. Below you will find frequently asked questions and a troubleshooting guide to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Vidofludimus** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **Vidofludimus** stock solutions for in vitro use. **Vidofludimus** is highly soluble in DMSO, with a reported solubility of up to 100 mg/mL (281.4 mM).^{[1][2]} For in vivo applications, formulations using a combination of PEG300, Tween-80, and ddH₂O, or a suspension in CMC-Na have been described.^{[1][2]}

Q2: What is the recommended storage temperature and duration for **Vidofludimus** powder and stock solutions?

A2: For long-term storage, **Vidofludimus** in its powdered form is stable for up to 3 years at -20°C and for 2 years at 4°C.^[3] Once dissolved in a solvent, the stock solution is stable for up to 2 years when stored at -80°C and for 1 year at -20°C.^[3]

Q3: Are there any special considerations when using DMSO to prepare **Vidofludimus** stock solutions?

A3: Yes, it is crucial to use fresh, anhydrous DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly decrease the solubility of **Vidofludimus**, potentially leading to precipitation.[\[2\]](#)[\[3\]](#)

Q4: What is the solubility of **Vidofludimus** in other solvents?

A4: The solubility of **Vidofludimus** in ethanol is significantly lower than in DMSO, at approximately 1 mg/mL (2.81 mM).[\[1\]](#)[\[2\]](#) It is considered insoluble in water.[\[2\]](#)

Quantitative Data Summary

For easy reference, the following table summarizes the key quantitative data for the storage and preparation of **Vidofludimus** solutions.

Parameter	Value	Reference
Solubility in DMSO	≥ 46 mg/mL (129.45 mM) to 100 mg/mL (281.4 mM)	[1] [2] [3]
Solubility in Ethanol	1 mg/mL (2.81 mM)	[1] [2]
Solubility in Water	Insoluble	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[3]
Storage (in Solvent)	-80°C for 2 years; -20°C for 1 year	[3]

Troubleshooting Guide

This guide addresses specific issues that may arise during the preparation and storage of **Vidofludimus** stock solutions.

Problem: My **Vidofludimus** stock solution has precipitated.

- Possible Cause 1: Hygroscopic DMSO. The DMSO used may have absorbed moisture, reducing the solubility of **Vidofludimus**.
 - Solution: Always use a fresh, unopened bottle of anhydrous, high-purity DMSO for preparing stock solutions.[\[2\]](#)[\[3\]](#)
- Possible Cause 2: Concentration is too high. While **Vidofludimus** has high solubility in DMSO, exceeding this limit can lead to precipitation, especially with changes in temperature.
 - Solution: Prepare the stock solution at a concentration well within the known solubility range (e.g., not exceeding 100 mg/mL).[\[1\]](#)[\[2\]](#)
- Possible Cause 3: Freeze-thaw cycles. Repeatedly freezing and thawing the stock solution can lead to precipitation of the compound.
 - Solution: Aliquot the stock solution into smaller, single-use volumes to minimize the number of freeze-thaw cycles.

Problem: My **Vidofludimus** precipitates when added to aqueous culture media.

- Possible Cause: Low aqueous solubility. **Vidofludimus** is poorly soluble in aqueous solutions. When the DMSO stock is diluted in culture media, the compound may precipitate out as the concentration of DMSO decreases.
 - Solution 1: Increase the final concentration of DMSO in your culture media, if your cell line can tolerate it.
 - Solution 2: Prepare a more dilute stock solution of **Vidofludimus** in DMSO, so that a smaller volume is needed for the final working concentration, thereby keeping the final DMSO concentration low.
 - Solution 3: For some compounds, pre-warming the culture media to 37°C before adding the DMSO stock can help. However, it is important to mix the solution quickly and thoroughly.

Experimental Protocols

Protocol: Assessment of **Vidofludimus** Stock Solution Stability

This protocol provides a general framework for researchers to assess the stability of their prepared **Vidofludimus** stock solutions over time.

Objective: To determine the stability of a **Vidofludimus** stock solution under specific storage conditions.

Materials:

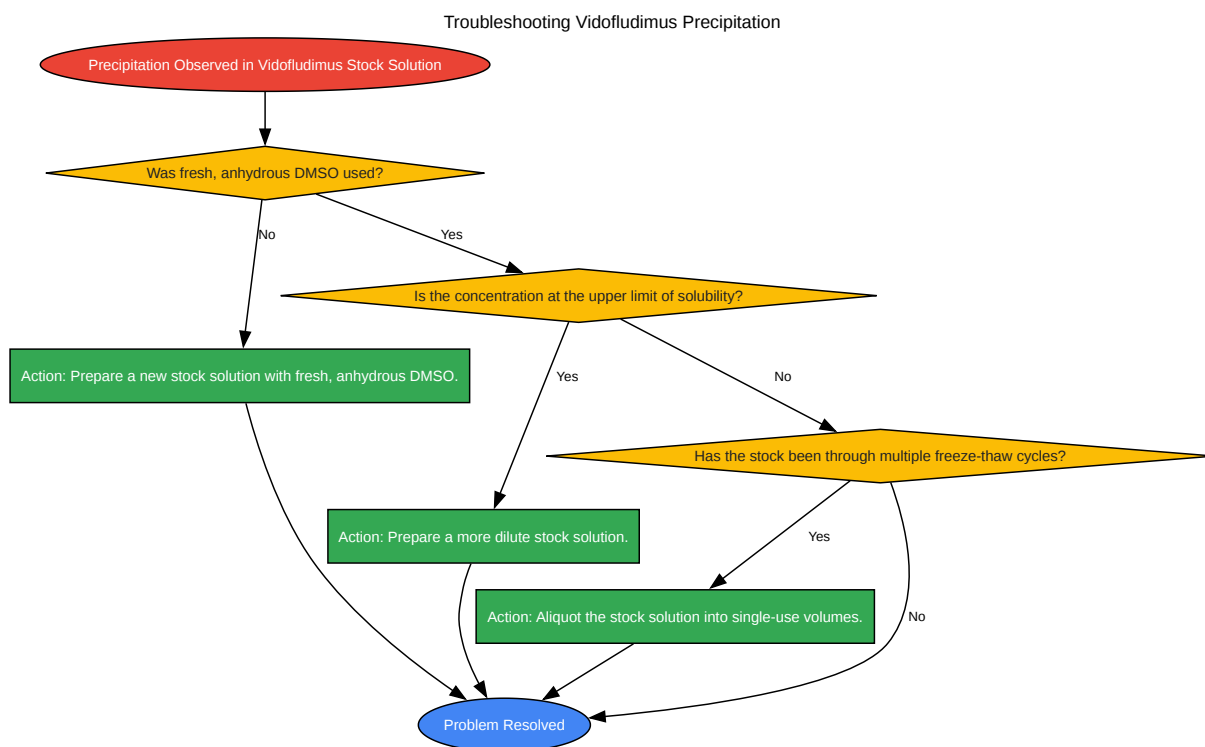
- **Vidofludimus** powder
- Anhydrous, high-purity DMSO
- Sterile, amber glass vials or polypropylene tubes
- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18)
- Analytical balance
- Calibrated pipettes

Methodology:

- Stock Solution Preparation:
 - Accurately weigh a sufficient amount of **Vidofludimus** powder.
 - Dissolve the powder in anhydrous, high-purity DMSO to a final concentration of 100 mg/mL.
 - Ensure the solution is clear and fully dissolved. Gentle warming or vortexing may be applied if necessary.
- Aliquoting and Storage:
 - Aliquot the stock solution into multiple small-volume, single-use tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at the desired long-term storage temperatures (e.g., -20°C and -80°C).

- Stability Testing Timepoints:
 - Establish a testing schedule. For long-term studies, a typical frequency is every 3 months for the first year, every 6 months for the second year, and annually thereafter.
- Sample Analysis:
 - At each time point, retrieve one aliquot from each storage temperature.
 - Allow the aliquot to thaw completely at room temperature.
 - Visually inspect the solution for any signs of precipitation.
 - Dilute the stock solution to a suitable concentration for HPLC analysis.
 - Analyze the sample by HPLC to determine the concentration of **Vidofludimus**. Compare the peak area of the aged sample to that of a freshly prepared standard solution.
 - The appearance of new peaks may indicate degradation products.
- Data Evaluation:
 - A significant change is typically defined as a failure to meet a pre-defined specification, such as a >10% decrease in concentration compared to the initial measurement.
 - Plot the concentration of **Vidofludimus** over time for each storage condition to establish a stability profile.

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **Vidofludimus** stock solution precipitation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Immunic Announces Vidofludimus Calcium Reduced Risk of Disability Worsening by 30% in Primary Progressive Multiple Sclerosis Patients from Phase 2 CALLIPER Trial [imux.com]
- 2. Vidofludimus Calcium - Immunic Therapeutics [imux.com]
- 3. Immunic, Inc., today announced the presentation of key data at ECTRIMS [imux.com]
- To cite this document: BenchChem. [Best practices for long-term storage of Vidofludimus stock solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631139#best-practices-for-long-term-storage-of-vidofludimus-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com